

Hispidanin B: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Hispidanin B*

Cat. No.: *B593461*

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Abstract

Hispidanin B is a complex dimeric diterpenoid isolated from the rhizomes of *Isodon hispidus*. As a member of the hispidanin class of natural products, it is characterized by an asymmetric structure formed through the bonding of totarane and labdane diterpenoid units. This technical guide provides a detailed overview of the physicochemical characteristics of **Hispidanin B**, its biological activity, and the experimental protocols utilized for its characterization. All quantitative data are summarized for clarity, and key experimental workflows are visualized.

Physicochemical Characteristics

Hispidanin B is a structurally unique natural product with a complex molecular architecture. Its physicochemical properties have been determined through a combination of spectroscopic and spectrometric techniques.

Structural and Physical Properties

The fundamental physicochemical properties of **Hispidanin B** are summarized in the table below. These data are essential for its identification, characterization, and handling in a laboratory setting.

Property	Value	Source
Molecular Formula	C ₄₂ H ₅₆ O ₆	[1]
Molecular Weight	656.4061 g/mol (HREIMS [M] ⁺)	[1]
CAS Number	1616080-84-2	
Appearance	White amorphous powder	
Melting Point	Not reported	
Solubility	Soluble in methanol, chloroform	

Spectroscopic Data

The structural elucidation of **Hispidanin B** was accomplished through extensive spectroscopic analysis. While the complete raw spectra are detailed in the original research publication, a summary of the key spectral data is provided below.

Technique	Key Observations
^1H NMR	Complex spectrum indicative of a dimeric structure with numerous proton signals across the aliphatic and olefinic regions.
^{13}C NMR	42 distinct carbon signals, confirming the C_{42} backbone. Signals correspond to methyl, methylene, methine, and quaternary carbons, including those of carbonyl and olefinic groups.
Infrared (IR)	Absorption bands characteristic of hydroxyl groups, carbonyl groups, and carbon-carbon double bonds.
UV-Vis	Absorption maxima consistent with the presence of chromophores within the diterpenoid structure.
Mass Spectrometry (MS)	High-resolution electrospray ionization mass spectrometry (HREIMS) confirms the molecular formula.

Biological Activity: Cytotoxicity

Hispidanin B has demonstrated significant cytotoxic activities against a panel of human cancer cell lines. This suggests its potential as a lead compound for the development of novel anticancer agents.

In Vitro Cytotoxicity Data

The cytotoxic effects of **Hispidanin B** were evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The half-maximal inhibitory concentration (IC_{50}) values against three human cancer cell lines are presented below.

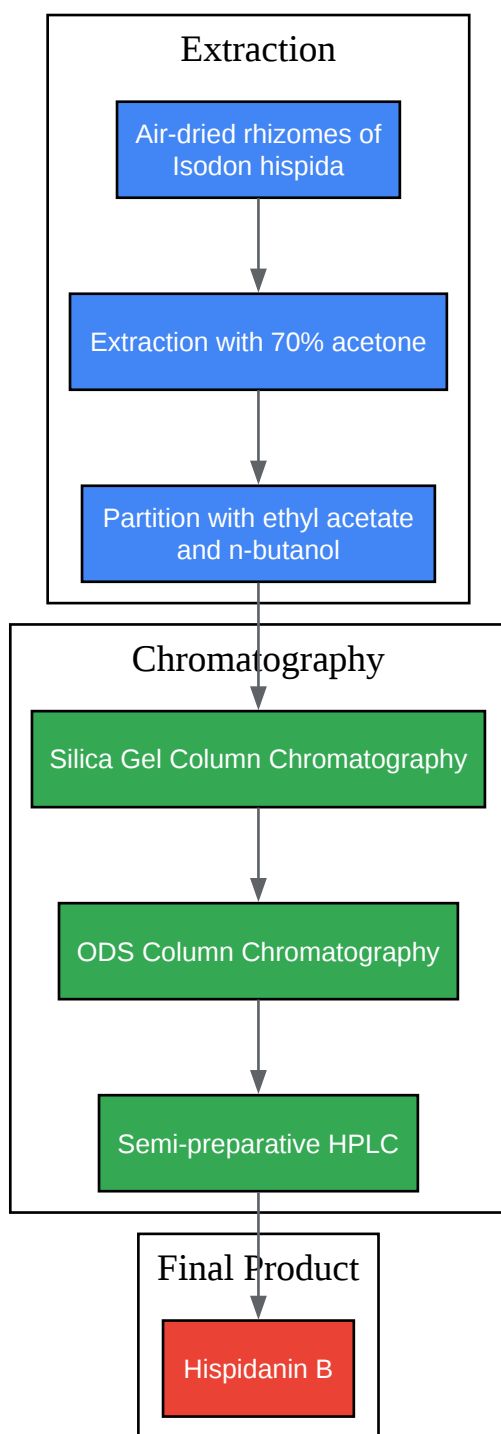
Cell Line	Cancer Type	IC ₅₀ (μM)
SGC7901	Gastric carcinoma	10.7[1][2][3]
SMMC7721	Hepatocellular carcinoma	9.8
K562	Chronic myelogenous leukemia	13.7

Experimental Protocols

The following sections detail the methodologies employed for the isolation, structural elucidation, and biological evaluation of **Hispidanin B**.

Isolation of Hispidanin B

The isolation of **Hispidanin B** from its natural source involves a multi-step extraction and chromatographic purification process.

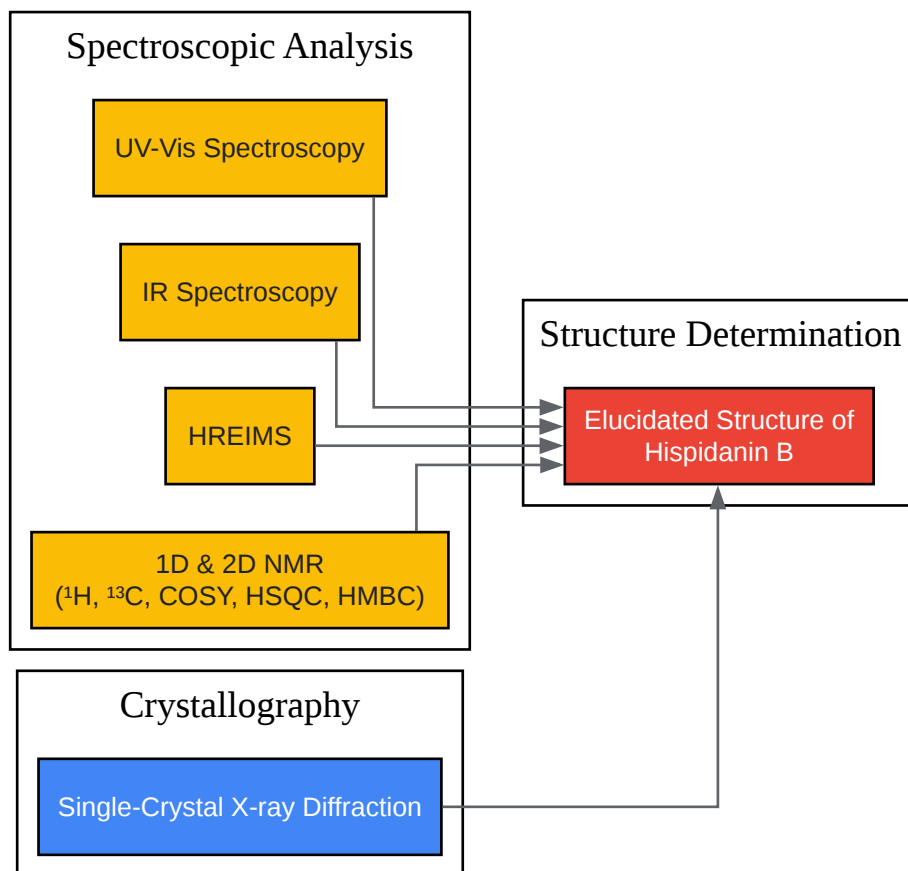


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Figure 1. Isolation workflow for **Hispidanin B**.

Structural Elucidation

The determination of the complex structure of **Hispidanin B** requires a suite of modern analytical techniques.

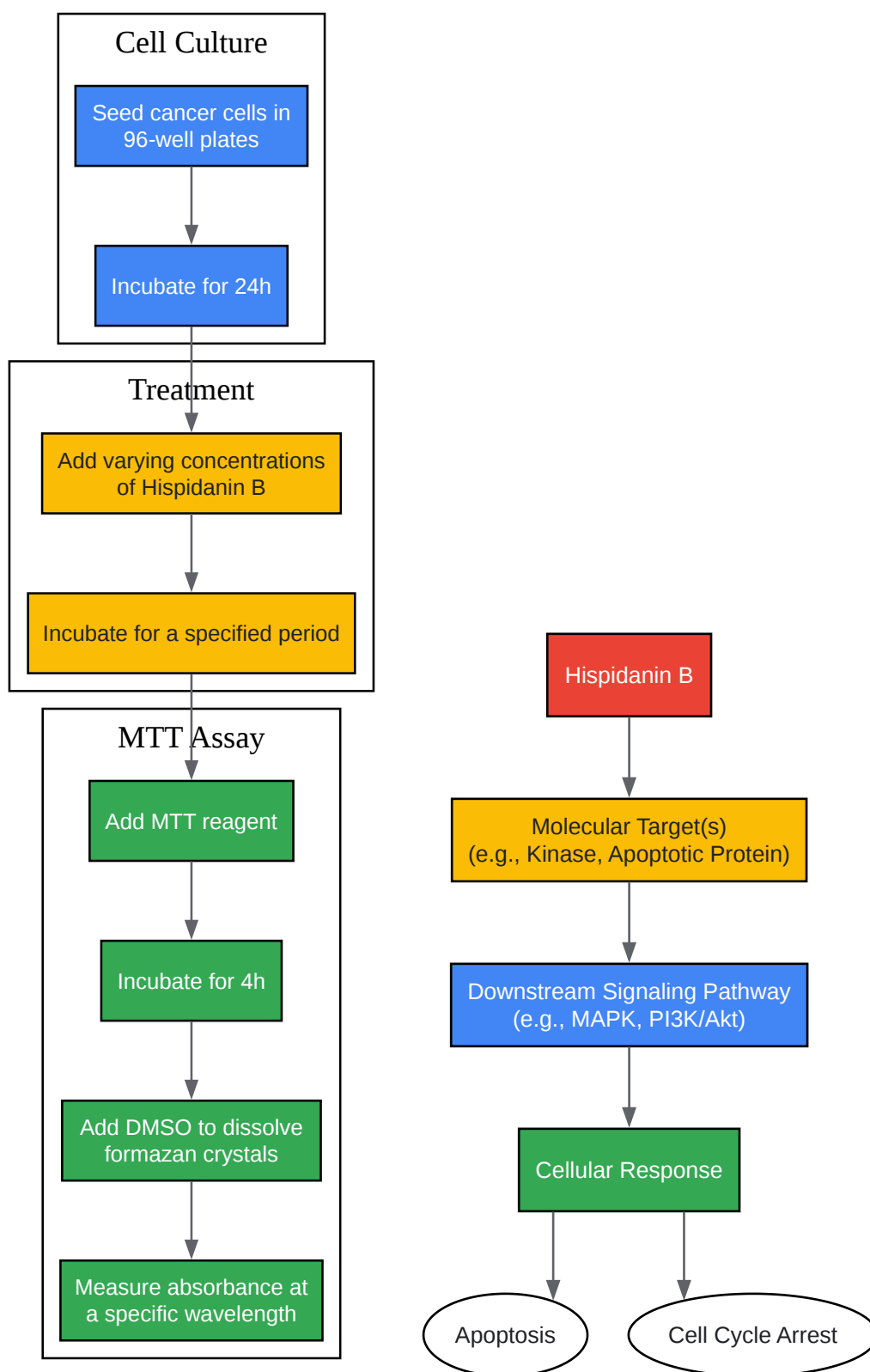


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Figure 2. Methodologies for structural elucidation.

Cytotoxicity Assay

The in vitro cytotoxic activity of **Hispidanin B** was determined using the MTT assay, a colorimetric assay for assessing cell metabolic activity.



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References

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